

Application Note & Protocol: Quantitative PCR to Measure Retrocyclin-3 Effect on Proviral DNA

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Compound of Interest

Compound Name: *Retrocyclin-3*

Cat. No.: *B12376252*

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Introduction

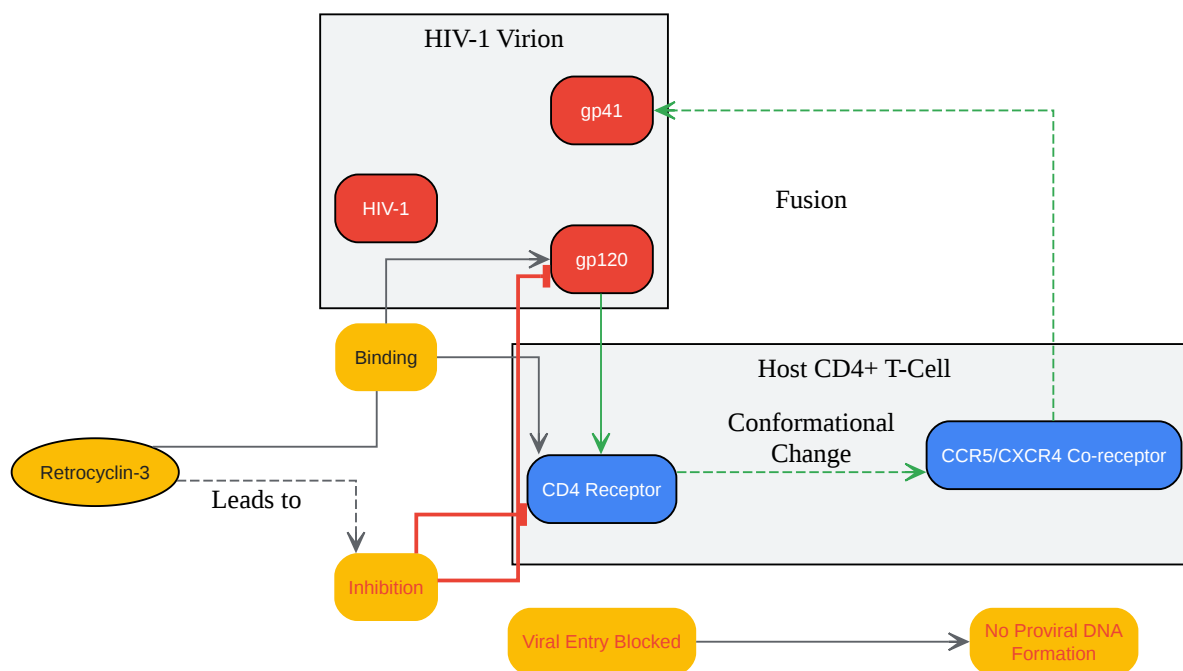
Retrocyclins are cyclic antimicrobial peptides that have demonstrated potent activity against a variety of pathogens, including the Human Immunodeficiency Virus (HIV). A key mechanism of their anti-HIV activity is the inhibition of viral entry into host cells, which consequently prevents the formation of proviral DNA.^{[1][2][3][4][5]} Proviral DNA is the form of the viral genome that is integrated into the host cell's DNA, establishing a persistent infection. Therefore, quantifying the reduction in proviral DNA is a critical measure of the efficacy of antiretroviral compounds like **Retrocyclin-3**.

This document provides detailed protocols for utilizing quantitative Polymerase Chain Reaction (qPCR) to accurately measure the inhibitory effect of **Retrocyclin-3** on the formation of proviral DNA. It is intended for researchers and professionals involved in the development of novel anti-HIV therapeutics.

Mechanism of Action: Retrocyclin-3 Inhibition of HIV-1 Entry

Retrocyclin-3 acts at an early stage of the HIV-1 infection cycle. It exhibits lectin-like properties, binding to the viral envelope glycoproteins gp120 and gp41, as well as the host cell's CD4 receptor. This interaction is thought to interfere with the conformational changes

required for viral fusion and entry into the host cell. By blocking viral entry, **Retrocyclin-3** effectively prevents the reverse transcription of the viral RNA genome into DNA and its subsequent integration into the host genome as proviral DNA.

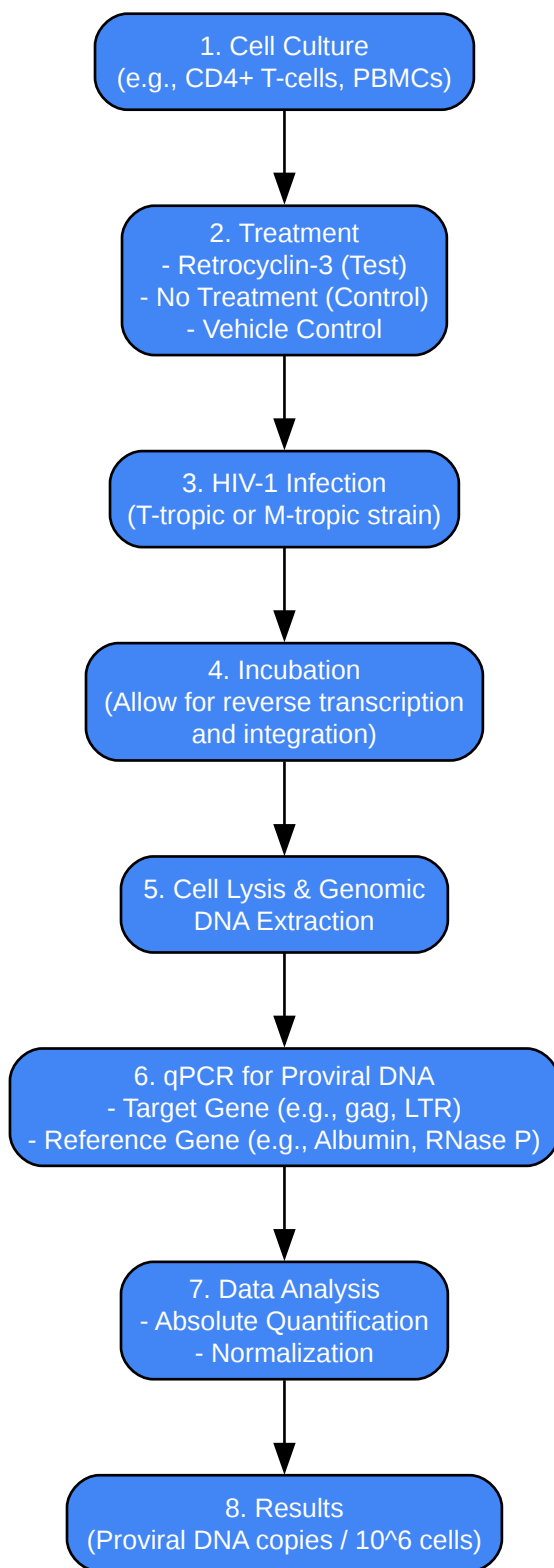


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Caption: Mechanism of **Retrocyclin-3** action.

Experimental Workflow

The overall experimental workflow to assess the effect of **Retrocyclin-3** on proviral DNA formation involves treating susceptible cells with the compound, followed by viral challenge, DNA extraction, and subsequent quantification of proviral DNA using qPCR.



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References

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